

Personal protective equipment for handling ML303

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Compound of Interest

Compound Name: ML303

Cat. No.: B2935589

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Essential Safety and Handling of ML303

For researchers, scientists, and drug development professionals, the proper handling of chemical compounds is paramount to ensure laboratory safety and experimental integrity. This guide provides essential, immediate safety and logistical information for the handling of **ML303**, a potent inhibitor of the influenza viral protein NS1. Adherence to these procedures is critical due to the compound's acute oral toxicity.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **ML303** to minimize exposure and ensure personal safety.

PPE Category	Specific Recommendation
Hand Protection	Chemically resistant gloves (e.g., Nitrile rubber)
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles
Skin and Body Protection	Laboratory coat
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood

Hazard Identification and Precautionary Measures

ML303 is classified as acutely toxic if swallowed (Acute Toxicity, Oral, Category 3). The following pictograms and statements summarize the key hazards and necessary precautions.

Hazard Information	Precautionary Statements
Signal Word: Danger	P264: Wash hands thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. P405: Store locked up. P501: Dispose of contents/container to an approved waste disposal plant.

Operational and Disposal Plan

A systematic approach to handling **ML303**, from receipt to disposal, is crucial for maintaining a safe laboratory environment.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a tightly closed container in a cool, dry, and well-ventilated area at 2-8°C.
- Ensure the storage area is secure and accessible only to authorized personnel.

2. Preparation and Handling:

- All handling of **ML303** powder should be conducted in a chemical fume hood to avoid inhalation of dust.
- **ML303** is soluble in DMSO (20 mg/mL). When preparing solutions, add the solvent to the powder slowly to avoid splashing.
- Use dedicated and properly calibrated equipment (e.g., spatulas, weighing paper, glassware).

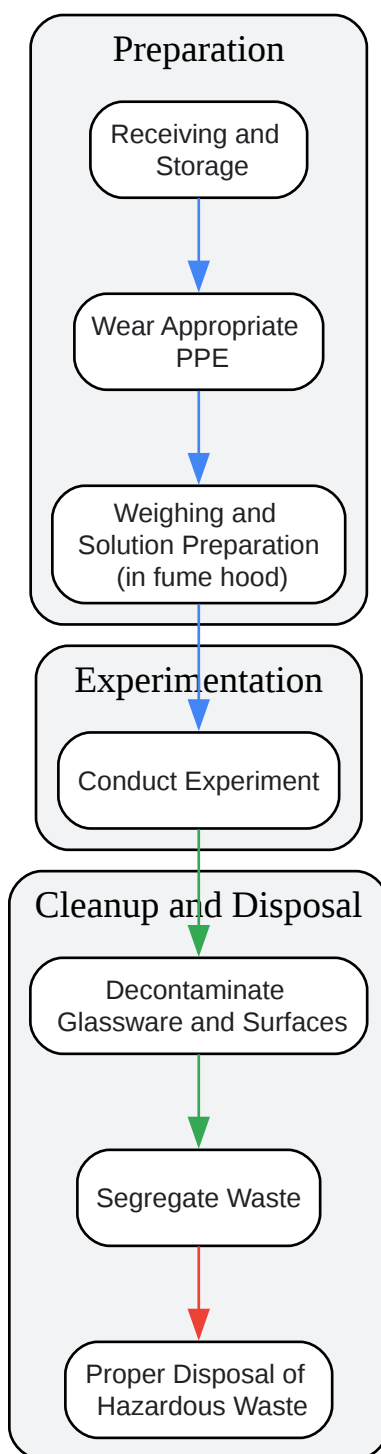
3. Spill Management:

- In case of a spill, wear appropriate PPE.
- For solid spills, carefully sweep up the material, avoiding dust generation, and place it in a sealed container for disposal.
- For liquid spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
- Ventilate the area and wash the spill site after material pickup is complete.

4. Disposal:

- Dispose of **ML303** and any contaminated materials in accordance with local, state, and federal regulations for hazardous waste.
- Do not dispose of down the drain or with general laboratory trash.

Below is a diagram illustrating the standard operational workflow for handling **ML303**.



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ML303 Handling Workflow

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com